

An In-Depth Technical Guide to the Chemical Structure and Properties of Heptylbenzene

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Compound of Interest

Compound Name: Heptylbenzene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Heptylbenzene, an aromatic hydrocarbon, is a compound of significant interest in various fields of chemical research and development. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental protocols. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where a thorough understanding of this molecule is essential.

Chemical Structure and Identification

Heptylbenzene is characterized by a benzene ring substituted with a heptyl group. The most common isomer is **n-heptylbenzene** or 1-phenylheptane, where the phenyl group is attached to the first carbon of the heptyl chain. Other positional isomers, such as (2-heptyl)benzene and (3-heptyl)benzene, also exist.

n-Heptylbenzene:

- IUPAC Name: **Heptylbenzene**^[1]
- Synonyms: 1-Phenylheptane, n-**Heptylbenzene**^{[2][3]}
- CAS Number: 1078-71-3^{[1][2][3][4]}

- Molecular Formula: C₁₃H₂₀ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 176.30 g/mol [\[1\]](#)[\[3\]](#)
- Chemical Structure:
 - SMILES: CCCCCCCCc1ccccc1 [\[1\]](#)
 - InChI: InChI=1S/C13H20/c1-2-3-4-5-7-10-13-11-8-6-9-12-13/h6,8-9,11-12H,2-5,7,10H2,1H3 [\[1\]](#)

Physicochemical Properties

The physical and chemical properties of **n-heptylbenzene** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for analytical purposes.

Physical Properties

Property	Value	Reference
Appearance	Clear, colorless liquid	[2] [4]
Melting Point	-48 °C	[4]
Boiling Point	233 °C	[4]
Density	0.86 g/mL at 25 °C	[4]
Vapor Pressure	0.031 mmHg at 25 °C	[2]
Refractive Index (n ₂₀ /D)	1.485	
Solubility	Insoluble in water; Soluble in organic solvents	[5]

Chemical Properties

Property	Description	Reference
Stability	Stable under normal conditions.	[5]
Incompatibilities	Incompatible with strong oxidizing agents.	[4][5]
Reactivity	The benzene ring can undergo electrophilic aromatic substitution reactions. The alkyl chain can undergo free-radical substitution.	

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **heptylbenzene**, as well as for the determination of its key physical properties.

Synthesis of n-Heptylbenzene via Friedel-Crafts Alkylation

Principle: Friedel-Crafts alkylation is a classic method for the formation of carbon-carbon bonds between an aromatic ring and an alkyl halide in the presence of a Lewis acid catalyst.

Materials:

- Benzene
- 1-Chloroheptane
- Anhydrous aluminum chloride (AlCl_3)
- Dry diethyl ether (as solvent)
- Hydrochloric acid (HCl), 10% aqueous solution
- Saturated sodium bicarbonate (NaHCO_3) solution

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel.

Procedure:

- Set up a dry round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. Protect the apparatus from atmospheric moisture using a drying tube.
- Add anhydrous aluminum chloride to the flask.
- Add dry benzene to the flask and cool the mixture in an ice bath.
- Slowly add 1-chloroheptane from the dropping funnel to the stirred mixture.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture under reflux for 2 hours.
- Cool the reaction mixture to room temperature and pour it slowly onto a mixture of crushed ice and concentrated hydrochloric acid.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, 10% HCl solution, saturated NaHCO_3 solution, and finally with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by distillation.
- Purify the crude **heptylbenzene** by fractional distillation under reduced pressure.

Determination of Physical Properties

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Materials:

- **Heptylbenzene** sample
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or other heating apparatus
- Mineral oil

Procedure:

- Attach a small test tube containing a few drops of **heptylbenzene** to a thermometer.
- Place a capillary tube, sealed end up, inside the test tube.
- Immerse the assembly in a Thiele tube filled with mineral oil.
- Heat the Thiele tube gently and observe the capillary tube.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.

Principle: Density is the mass per unit volume of a substance. It can be determined using a pycnometer or a digital density meter according to standard methods like ASTM D4052.

Materials:

- **Heptylbenzene** sample
- Pycnometer of a known volume
- Analytical balance

Procedure:

- Clean and dry the pycnometer and determine its empty mass.
- Fill the pycnometer with **heptylbenzene** at a known temperature.

- Determine the mass of the filled pycnometer.
- Calculate the density by dividing the mass of the **heptylbenzene** by the volume of the pycnometer.

Principle: The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Materials:

- **Heptylbenzene** sample
- Abbe refractometer
- Constant temperature water bath

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index.
- Place a few drops of the **heptylbenzene** sample on the prism of the refractometer.
- Circulate water from a constant temperature bath through the refractometer to maintain a constant temperature (e.g., 20 °C).
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index from the scale.

Spectroscopic Characterization

Principle: GC-MS is a powerful analytical technique that combines the separating power of gas chromatography with the detection capabilities of mass spectrometry to identify and quantify components in a sample.

Experimental Protocol:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.

- Column: A nonpolar capillary column (e.g., DB-5ms).
- Carrier Gas: Helium.
- Injection: A small volume of a dilute solution of **heptylbenzene** in a suitable solvent (e.g., hexane) is injected into the GC.
- Oven Temperature Program: A temperature gradient is used to elute the compound.
- MS Detection: The mass spectrometer is operated in electron ionization (EI) mode, and a mass range is scanned to obtain the mass spectrum of the eluting compound.

Principle: FTIR spectroscopy measures the absorption of infrared radiation by a sample, which causes molecular vibrations. The resulting spectrum provides information about the functional groups present in the molecule.

Experimental Protocol:

- Instrumentation: An FTIR spectrometer.
- Sample Preparation: A thin film of liquid **heptylbenzene** is placed between two salt plates (e.g., NaCl or KBr), or an Attenuated Total Reflectance (ATR) accessory is used.
- Data Acquisition: A background spectrum is collected, followed by the sample spectrum. The final spectrum is presented as transmittance or absorbance versus wavenumber.

Principle: NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of atomic nuclei.

Experimental Protocol:

- Instrumentation: An NMR spectrometer.
- Sample Preparation: A small amount of **heptylbenzene** (5-10 mg for ^1H NMR, 20-50 mg for ^{13}C NMR) is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of a reference standard like tetramethylsilane (TMS) may be added.

- Data Acquisition: ^1H and ^{13}C NMR spectra are acquired. The chemical shifts, integration (for ^1H), and coupling patterns provide information about the different types of protons and carbons and their connectivity in the molecule.

Visualizations

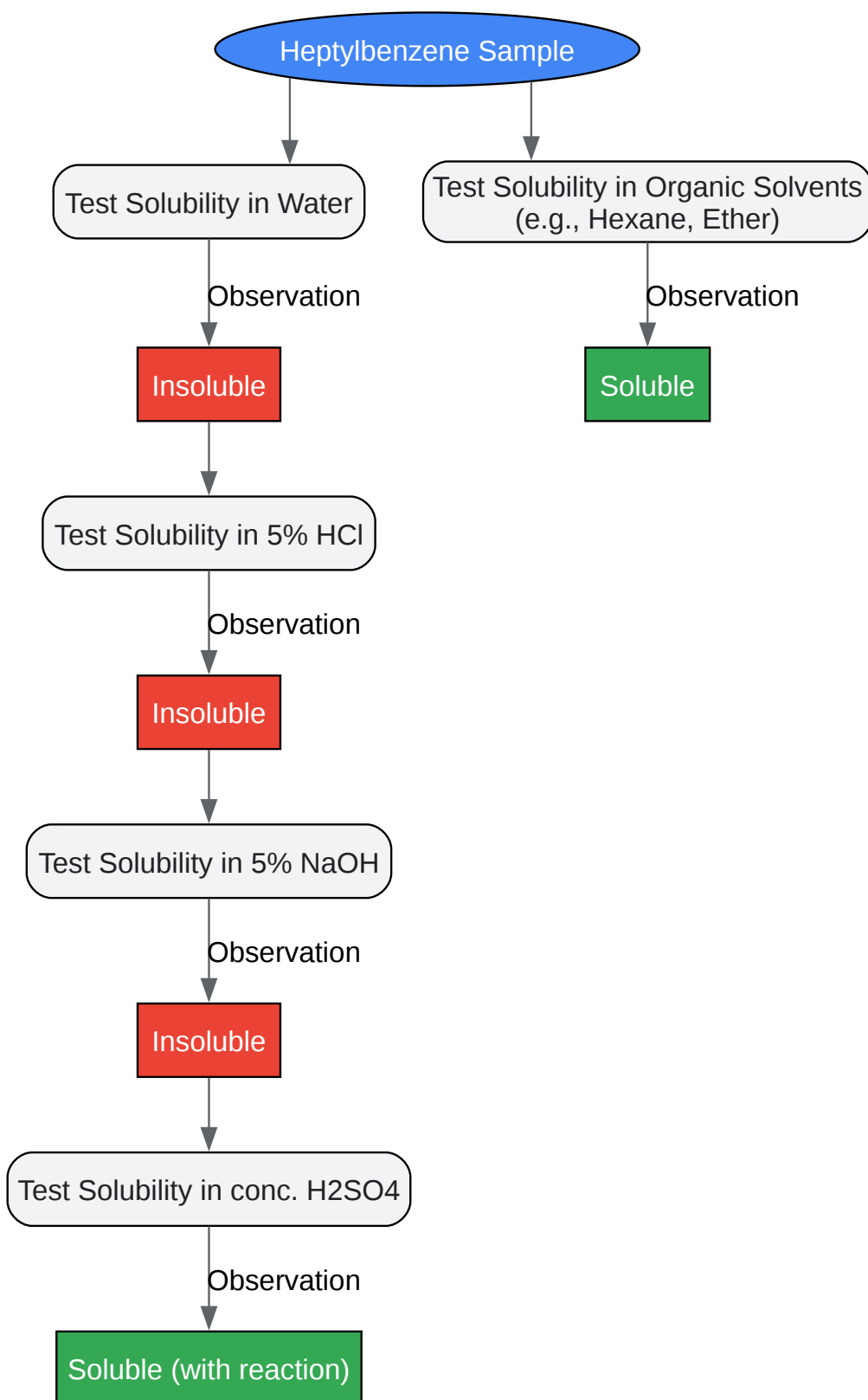
Experimental Workflow for the Synthesis of n-Heptylbenzene



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Caption: Workflow for the synthesis of n-**heptylbenzene** via Friedel-Crafts alkylation.

Logical Diagram for Solubility Testing



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Caption: Decision tree for determining the solubility of **heptylbenzene**.

Safety Information

Heptylbenzene may cause irritation.[2] It is important to handle this chemical with appropriate personal protective equipment, including safety glasses and gloves, in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, and relevant experimental protocols for **heptylbenzene**. The organized data tables, detailed methodologies, and visual workflows are intended to be a practical resource for researchers and professionals in the scientific community. A thorough understanding of these fundamental aspects is crucial for the safe and effective use of **heptylbenzene** in research and development.

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